

Proper Disposal of 4-Bromofluorobenzene-d4: A Step-by-Step Guide

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Compound of Interest

Compound Name: 4-Bromofluorobenzene-d4

Cat. No.: B148452

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For Immediate Reference: Treat **4-Bromofluorobenzene-d4** as a flammable and hazardous chemical waste. Segregate from non-halogenated waste streams and follow all institutional and local regulations for hazardous material disposal.

This guide provides essential safety and logistical information for the proper disposal of **4-Bromofluorobenzene-d4**, a deuterated halogenated aromatic compound. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance. The chemical and physical properties of **4-Bromofluorobenzene-d4** are nearly identical to its non-deuterated counterpart, and thus disposal protocols are similar.

Safety and Handling Before Disposal

Before beginning any disposal procedure, ensure you are wearing appropriate Personal Protective Equipment (PPE), including:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat.

All handling of **4-Bromofluorobenzene-d4** and its waste should be conducted within a certified chemical fume hood to minimize inhalation exposure.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for 4-Bromofluorobenzene.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₆ D ₄ BrF |
| Appearance | Colorless to light yellow liquid |
| Flash Point | 53 °C (127 °F) |
| Boiling Point | 150 °C (302 °F) |
| Density | 1.593 g/cm ³ |
| Hazards | Flammable liquid and vapor, skin irritant, serious eye irritant. |

Step-by-Step Disposal Protocol

The proper disposal of **4-Bromofluorobenzene-d4** is critical to prevent environmental contamination and ensure a safe laboratory environment. These compounds must be treated as hazardous waste.

1. Waste Segregation:

- Crucially, halogenated organic waste must be collected separately from non-halogenated waste.^[1] Mixing these waste streams can complicate and increase the cost of disposal.^[1]
- Use a dedicated, clearly labeled, and non-reactive waste container specifically for halogenated organic compounds.^[1]

2. Container Labeling:

- The waste container must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**4-Bromofluorobenzene-d4**".^[1]
- If mixing with other compatible halogenated solvents, list all components on the label.

3. Waste Collection:

- Collect all waste containing **4-Bromofluorobenzene-d4**, including any residual amounts from original containers and rinsates from cleaning glassware, in the designated halogenated waste container.^[1]
- To decontaminate glassware, rinse with a suitable solvent (e.g., acetone) within a fume hood and collect the rinsate as hazardous waste.^[1]

4. Storage of Waste:

- Keep the waste container tightly sealed when not in use to prevent the release of flammable vapors.
- Store the container in a cool, dry, and well-ventilated secondary containment area, away from sources of ignition.^[1]

5. Arranging for Disposal:

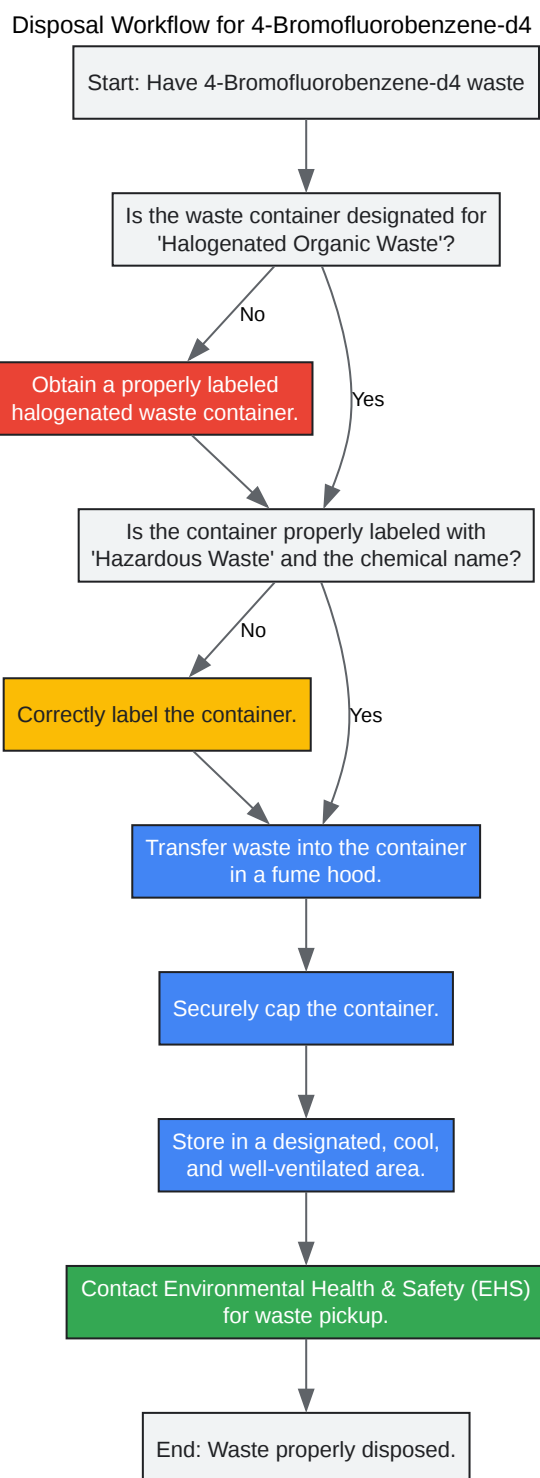
- Contact your institution's Environmental Health and Safety (EHS) office or equivalent department to arrange for the pickup and disposal of the hazardous waste.
- Follow all institutional procedures for waste manifest documentation and pickup scheduling.

Important Considerations:

- Do not dispose of **4-Bromofluorobenzene-d4** down the drain. This is strictly prohibited.
- Do not mix with incompatible materials. 4-Bromofluorobenzene may be incompatible with strong oxidizing and reducing agents, as well as many amines, nitrides, azo/diazo compounds, alkali metals, and epoxides.
- While there are no specific disposal regulations for deuterated compounds that differ from their non-deuterated counterparts, it is good practice to clearly label the waste as deuterated. Some disposal facilities may have specific protocols.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **4-Bromofluorobenzene-d4**.



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Caption: Disposal decision workflow for **4-Bromofluorobenzene-d4**.

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References

- 1. benchchem.com [benchchem.com]
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